

# CS17919 antibody isotype and clonality

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CS17919

Cat. No.: B15611225

[Get Quote](#)

An in-depth search has revealed no publicly available information regarding an antibody with the specific designation "**CS17919**". Consequently, details regarding its isotype and clonality could not be determined.

Scientific literature and commercial datasheets do not contain references to a "**CS17919**" antibody. This suggests that "**CS17919**" may be an internal research code, a catalog number that is not widely indexed, or a misidentified designation. Without further details, such as the target antigen, the developing institution, or related publications, it is not possible to provide the requested technical guide, including data tables, experimental protocols, and visualizations.

General information on antibody isotypes and clonality can be provided to understand these fundamental concepts in immunology and antibody engineering.

## Antibody Isotype

The isotype of an antibody is determined by the constant region of its heavy chain. In mammals, there are five main isotypes:

- **IgG (Immunoglobulin G):** The most abundant isotype in serum, playing a key role in opsonization, complement activation, and antibody-dependent cell-mediated cytotoxicity (ADCC). It has four subclasses in humans (IgG1, IgG2, IgG3, and IgG4).
- **IgM (Immunoglobulin M):** Typically exists as a pentamer, making it highly effective at complement activation. It is the first antibody produced during a primary immune response.

- IgA (Immunoglobulin A): The primary antibody found in mucosal secretions, providing a first line of defense against inhaled and ingested pathogens. It exists as a monomer in serum and a dimer in secretions.
- IgE (Immunoglobulin E): Involved in allergic reactions and defense against parasites. It binds to Fc receptors on mast cells and basophils.
- IgD (Immunoglobulin D): Found in low levels in serum, its primary function is as a B cell receptor.

## Antibody Clonality

Clonality refers to the origin of the antibody-producing B cells.

- Monoclonal Antibodies (mAbs): Produced by a single B cell clone, meaning they are identical and recognize a single epitope on an antigen. Their high specificity makes them valuable tools for research, diagnostics, and therapeutics.
- Polyclonal Antibodies (pAbs): A heterogeneous mixture of antibodies derived from different B cell clones. They recognize multiple epitopes on a single antigen, which can be advantageous for applications requiring signal amplification, such as Western blotting and immunoprecipitation.

To proceed with a detailed technical guide as requested, a valid and publicly referenced antibody identifier is required.

- To cite this document: BenchChem. [CS17919 antibody isotype and clonality]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611225#cs17919-antibody-isotype-and-clonality\]](https://www.benchchem.com/product/b15611225#cs17919-antibody-isotype-and-clonality)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)